Application Note: High-Purity Synthesis of 4-Aminomethyl-pyrimidin-2-ol

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Compound of Interest

Compound Name:	*4-Aminomethyl-pyrimidin-2-OL*
CAS No.:	*30178-90-6*
Cat. No.:	*B7968872*

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Abstract

This technical guide details the synthesis of **4-Aminomethyl-pyrimidin-2-ol** (also known as 4-(Aminomethyl)-2(1H)-pyrimidinone), a critical heterocyclic scaffold in the development of thiamine analogs, kinase inhibitors, and cytidine deaminase inhibitors.[1] Unlike standard pyrimidine syntheses that often yield polysubstituted byproducts (e.g., 2,4-dihydroxypyrimidines), this protocol utilizes a Regioselective Nitrile Reduction Strategy.[1] This approach ensures the exclusive formation of the mono-hydroxy, 4-aminomethyl substituted system, avoiding the common pitfalls of direct ring closure with urea/acetoacetates which typically yield uracil derivatives.

Retrosynthetic Analysis & Strategy

The synthesis is designed to navigate the tautomeric instability of 2-hydroxypyrimidines and the high polarity of the final amino-alcohol product.

- Strategic Choice: We employ 2-Methoxy-4-cyanopyrimidine as the key intermediate.[1] The methoxy group serves two purposes: it "locks" the pyrimidine in the aromatic lactim form to

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prevent catalyst poisoning during hydrogenation, and it acts as a robust protecting group that is easily removed in the final step.

- Pathway:
  - Nucleophilic Displacement: Conversion of 2-chloropyrimidine-4-carbonitrile to 2-methoxy-4-cyanopyrimidine.[1]
  - Catalytic Hydrogenation: Reduction of the nitrile to the primary amine under acidic conditions to prevent secondary amine formation.
  - Acidic Hydrolysis: Simultaneous demethylation and tautomeric equilibration to the target 2-pyrimidinone form.[1]

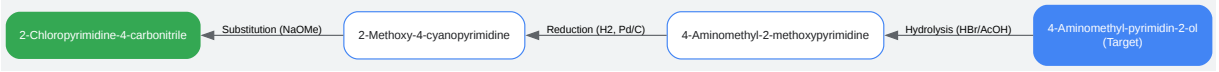

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Figure 1: Retrosynthetic logic flow from the target molecule back to the commercially available chloro-cyano precursor.

Safety & Precautions

- Cyanide Derivatives: While the starting material contains a nitrile group, it does not release free cyanide under these conditions. However, standard precautions for handling nitrogenous heterocycles should be observed.
- Hydrogenation: The reduction step involves hydrogen gas (

) at elevated pressure. Ensure the autoclave or Parr shaker is grounded and pressure-rated.[1]
- Acidic Hydrolysis: The final step uses concentrated HBr or HCl.[1] Work in a fume hood to avoid inhalation of acid vapors.[1]

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Detailed Experimental Protocol

Step 1: Synthesis of 2-Methoxy-4-cyanopyrimidine

This step protects the 2-position, increasing solubility in organic solvents and preventing tautomerization during the subsequent reduction.[1]

Reagents:

- 2-Chloropyrimidine-4-carbonitrile (1.0 eq)[1]
- Sodium Methoxide (NaOMe), 25% wt in Methanol (1.1 eq)
- Methanol (anhydrous)

Procedure:

- Setup: Charge a dry 3-neck round-bottom flask with 2-Chloropyrimidine-4-carbonitrile (10.0 g, 71.7 mmol) and anhydrous Methanol (100 mL). Cool the solution to 0°C using an ice bath.
- Addition: Add the NaOMe solution (17.0 mL, ~78.8 mmol) dropwise over 20 minutes via an addition funnel. Maintain internal temperature below 5°C to prevent side reactions at the nitrile.[1]
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature (20-25°C) for 2 hours. Monitor by TLC (30% EtOAc/Hexane) or HPLC.[1] The starting material spot (

) should disappear, replaced by a more polar product (

).
- Workup: Concentrate the mixture under reduced pressure to remove most methanol. Resuspend the residue in Ethyl Acetate (150 mL) and wash with water (2 x 50 mL) and brine (50 mL).
- Isolation: Dry the organic layer over anhydrous

  , filter, and concentrate to dryness.

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- Yield: Expect ~8.5 g (88%) of an off-white solid. This material is typically pure enough for the next step.[1]

Step 2: Hydrogenation to 4-Aminomethyl-2-methoxypyrimidine

Critical Step: The presence of acid is required to trap the primary amine as a salt, preventing it from reacting with the intermediate imine to form secondary amine dimers.

Reagents:

- 2-Methoxy-4-cyanopyrimidine (from Step 1)[1]
- Palladium on Carbon (10% Pd/C), 50% wet (10 wt% loading)
- Concentrated HCl (2.5 eq)
- Methanol (Solvent)[2]
- Hydrogen Gas (

)

Procedure:

- Preparation: In a hydrogenation vessel (Parr shaker bottle or autoclave), dissolve the nitrile (8.0 g, 59.2 mmol) in Methanol (120 mL). Carefully add Concentrated HCl (12.3 mL, ~148 mmol).
- Catalyst Addition: Under a nitrogen blanket, add the Pd/C catalyst (0.8 g). Caution: Dry Pd/C is pyrophoric; ensure it is wet or handle under inert gas.[1]
- Hydrogenation: Seal the vessel, purge with

  (3x) and then

  (3x). Pressurize to 40 psi (2.7 bar) with

  . Shake/stir at room temperature for 6–8 hours.

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- Monitoring: Reaction completion is best monitored by LC-MS (Target Mass: [M+H]+ = 140.08).[1]
- Workup: Filter the reaction mixture through a Celite pad to remove the catalyst. Wash the pad with Methanol (50 mL).
- Isolation: Concentrate the filtrate to yield the 4-Aminomethyl-2-methoxypyrimidine hydrochloride salt as a hygroscopic yellow solid.[1] Use directly in Step 3.

Step 3: Hydrolysis to 4-Aminomethyl-pyrimidin-2-ol

This step cleaves the methyl ether and generates the final pyrimidinone salt.[1]

Reagents:

- Crude amine hydrochloride (from Step 2)
- Hydrobromic Acid (48% aq.[1][3] HBr) or Concentrated HCl

Procedure:

- Hydrolysis: Dissolve the crude residue in 48% HBr (40 mL). Heat the solution to reflux (100–110°C) for 4 hours.
  - Note: The methoxy group cleavage is indicated by the cessation of methyl bromide/chloride off-gassing (use a bubble trap).
- Precipitation: Cool the mixture to room temperature and then to 0°C. The product often crystallizes as the hydrobromide salt.
- Purification: Add Ethanol (40 mL) to the cold solution to force further precipitation. Filter the solid.[1][4]
- Free Base Generation (Optional): If the zwitterionic free base is required, dissolve the salt in minimum water and neutralize to pH 7 with Amberlyst A-21 (weakly basic resin) or careful addition of

  , then lyophilize.

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- Final Yield: Expect ~5.0 g (Total Yield ~55% over 3 steps).

Analytical Data & Validation

Parameter	Specification	Notes
Appearance	White to pale beige powder	Hygroscopic as HCl/HBr salt
MS (ESI+)	[M+H]+ = 126.06	Consistent with ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">
1H NMR (D2O)	7.85 (d, 1H, H-6), 6.45 (d, 1H, H-5), 4.10 (s, 2H, CH2)	Characteristic doublet coupling (Hz) confirms 4-subst.[1][5]
Purity (HPLC)	>98.0% (a/a)	UV detection at 254 nm

Troubleshooting Guide:

- Incomplete Hydrogenation: If the reaction stalls, purge the vessel and repressurize. Poisoning of Pd by trace sulfur (from reagents) or chloride ions is possible; increasing catalyst loading to 20 wt% usually resolves this.
- Dimer Formation: If secondary amines are observed by MS (Mass ~249), increase the dilution factor and ensure sufficient acid (HCl) is present during hydrogenation.

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  - Title: Synthesis of 2-Cyanopyrimidines.[1][6]
  - Source: Molbank 2019, M1086.[1]
  - URL:[Link][2][4][7][8]
  - Relevance: Validates the nucleophilic substitution conditions for chloropyrimidines.

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- Pyrimidine Reduction Protocols
  - Title: Synthesis of pyrimidin-2-one nucleosides as acid-stable inhibitors of cytidine deaminase.[1][8]
  - Source: J. Med.[1][9] Chem., 1986, 29(11), 2351–2358.[1]
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  - Relevance: Establishes the stability of the pyrimidin-2-one core and reduction strategies for 4-substituted deriv
- General Pyrimidine Chemistry
  - Title: The Chemistry of Heterocyclic Compounds, The Pyrimidines.[7][9][10]
  - Source: Wiley Online Library (Brown, D. J.).[1]
  - Relevance: Foundational text for the tautomeric behavior (2-ol vs 2-one) and hydrolysis of alkoxypyrimidines.
- Thiamine Intermediate Synthesis (Analogous Chemistry)
  - Title: Process for the preparation of 4-amino-5-aminomethyl-2-methylpyrimidine.[1][11]
  - Source: US Patent 6365740B1.[1]
  - URL
  - Relevance: Demonstrates industrial viability of aminomethyl-pyrimidine synthesis via nitrile/amide reduction.[1]

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